

Essential Safety and Handling Guide for rel-VU6021625

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Compound of Interest

Compound Name: rel-VU6021625

Cat. No.: B15137979

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This document provides critical safety, handling, and disposal information for **rel-VU6021625**, a potent and selective M4 muscarinic acetylcholine receptor (mAChR) antagonist.^[1] Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Proper Disposal Procedures

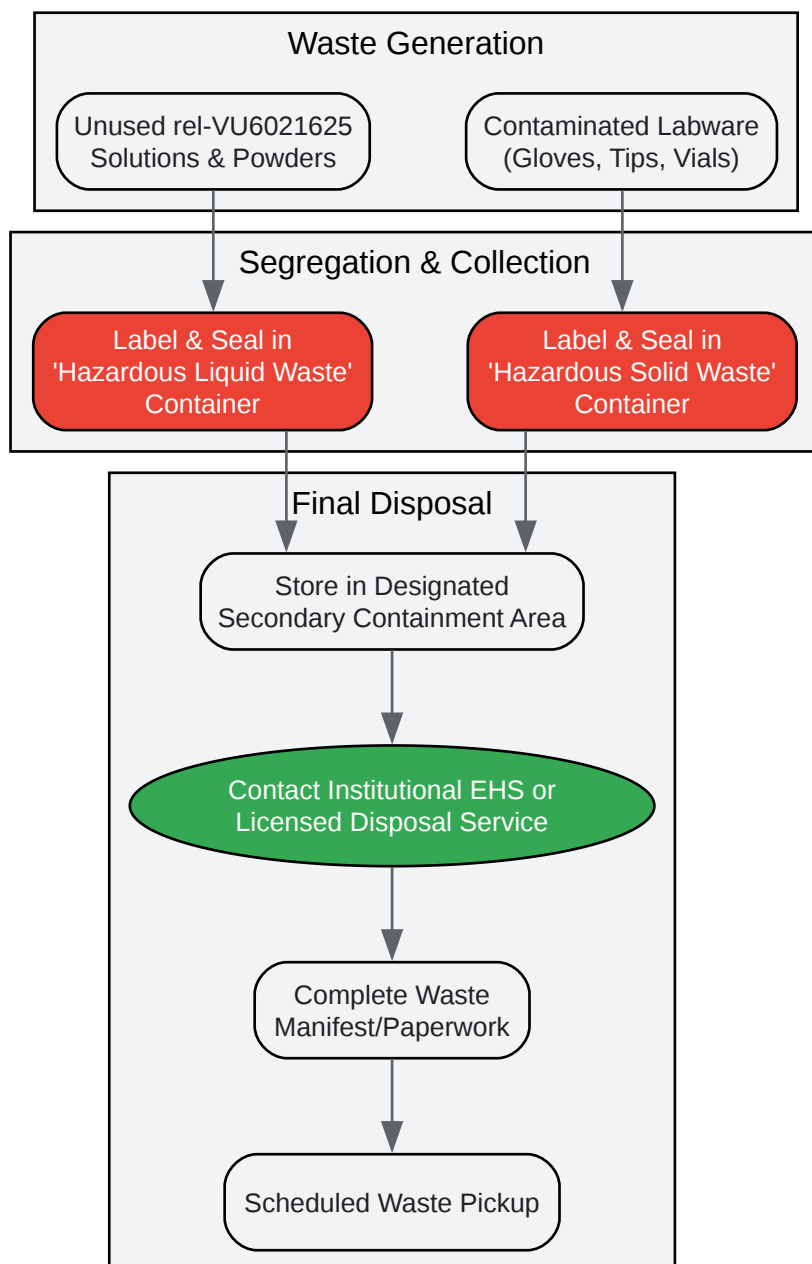
The disposal of **rel-VU6021625** and its containers must be conducted in strict accordance with all applicable local, state, and federal regulations. As a standard practice, chemical substances should be disposed of by a licensed professional waste disposal service.^[2]

Step-by-Step Disposal Guidance:

- Waste Identification and Segregation:
 - All waste streams containing **rel-VU6021625**, including unused product, contaminated consumables (e.g., pipette tips, gloves), and empty containers, must be segregated at the point of generation.
 - Use clearly labeled, dedicated waste containers for solid and liquid waste.

- Liquid Waste Management:
 - Do not discharge solutions containing **rel-VU6021625** into drains or waterways.
 - Collect all liquid waste in a sealed, properly labeled container. The label should clearly indicate "Hazardous Waste" and list the chemical contents.
- Solid Waste Management:
 - Contaminated lab supplies (e.g., absorbent paper, gloves, vials) should be collected in a designated hazardous waste container.
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous liquid waste.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[\[2\]](#)

rel-VU6021625 Disposal Workflow



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Caption: A workflow diagram illustrating the proper segregation and disposal process for **rel-VU6021625** waste.

Spill Management

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.

- Containment: Prevent further leakage or spillage. Keep the material away from drains and water courses.^[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields, and a lab coat.^{[4][5][6]}
- Cleanup:
 - For liquid spills, absorb the solution with an inert, finely-powdered liquid-binding material (e.g., diatomite, universal binders).
 - For solid spills, carefully sweep or scoop the material to avoid dust formation.
- Decontamination: Decontaminate the affected surfaces and equipment by scrubbing with alcohol.^[3]
- Disposal: Collect all contaminated materials in a sealed container and dispose of it as hazardous waste according to the procedures outlined above.^[3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **rel-VU6021625** and its related configuration, VU6021625.

Property	Value	Source
Chemical Name	rel-VU6021625	MedchemExpress
Synonym	Relative Configuration of VU6021625	MedchemExpress[1]
CAS Number	2307718-96-1	PubChem
Molecular Formula	C ₂₅ H ₃₂ N ₆ O	MedchemExpress
Molecular Weight	432.56 g/mol	MedchemExpress, PubChem[3][7]
Physical State	Solid	N/A
Kinetic Solubility	95.1 ± 10.3 µM (pH 2.2)90.8 ± 9.62 µM (pH 6.8)	ACS Pharmacol Transl Sci[8]
Storage (Solid)	Store at -20°C	MedchemExpress
Storage (Solution)	-80°C (6 months); -20°C (1 month)	MedchemExpress
IC ₅₀ (human M4)	0.44 nM	ACS Pharmacol Transl Sci[9]
IC ₅₀ (rat M4)	57 nM	ACS Pharmacol Transl Sci[9]

Experimental Protocols

rel-VU6021625 is primarily used as a selective antagonist to study the function of the M4 muscarinic acetylcholine receptor. Below is a detailed methodology for a common application.

Calcium Mobilization Assay Protocol

This assay measures the ability of an antagonist like **rel-VU6021625** to block the increase in intracellular calcium triggered by an agonist acting on Gq-coupled receptors (or Gi/o-coupled receptors co-expressed with a promiscuous G-protein like Gαq_{i5}).

1. Cell Culture and Plating:

- Culture Chinese Hamster Ovary (CHO) cells stably expressing the human M4 muscarinic receptor (and Gαq15) in appropriate growth medium.
- The day before the assay, seed the cells into 96-well, black-walled, clear-bottom plates at a density of approximately 90,000 cells per well.[\[10\]](#)
- Incubate the plates overnight at 37°C in a 5% CO₂ incubator.[\[11\]](#)

2. Dye Loading:

- On the day of the assay, remove the growth medium.
- Add 100 µL of a calcium-sensitive fluorescent dye loading buffer (e.g., Fluo-4 AM) to each well.
- Incubate the plate for 30 minutes at 37°C, followed by 30 minutes at room temperature, protected from light.[\[11\]](#)

3. Compound Preparation and Addition:

- Prepare a stock solution of **rel-VU6021625** in DMSO.
- Create a dilution series of **rel-VU6021625** in an appropriate assay buffer to achieve the desired final concentrations.
- Add the diluted **rel-VU6021625** solutions to the appropriate wells on the assay plate. Include vehicle-only wells as a control.
- Incubate the plate for a predetermined time (e.g., 15-30 minutes) to allow the antagonist to bind to the receptors.

4. Agonist Stimulation and Measurement:

- Prepare a solution of an M4 receptor agonist (e.g., acetylcholine) at a concentration that elicits a submaximal response (EC₈₀).
- Place the assay plate into a fluorescence plate reader (e.g., FlexStation 3 or FLIPR).

- The instrument will add the agonist solution to the wells while simultaneously measuring the fluorescence intensity over time. A baseline reading is taken before the agonist addition.

5. Data Analysis:

- The change in fluorescence intensity corresponds to the change in intracellular calcium concentration.
- Determine the inhibitory effect of **rel-VU6021625** by comparing the agonist response in the presence of the antagonist to the response in the vehicle control wells.
- Plot the percentage of inhibition against the log concentration of **rel-VU6021625** to generate a dose-response curve and calculate the IC₅₀ value.

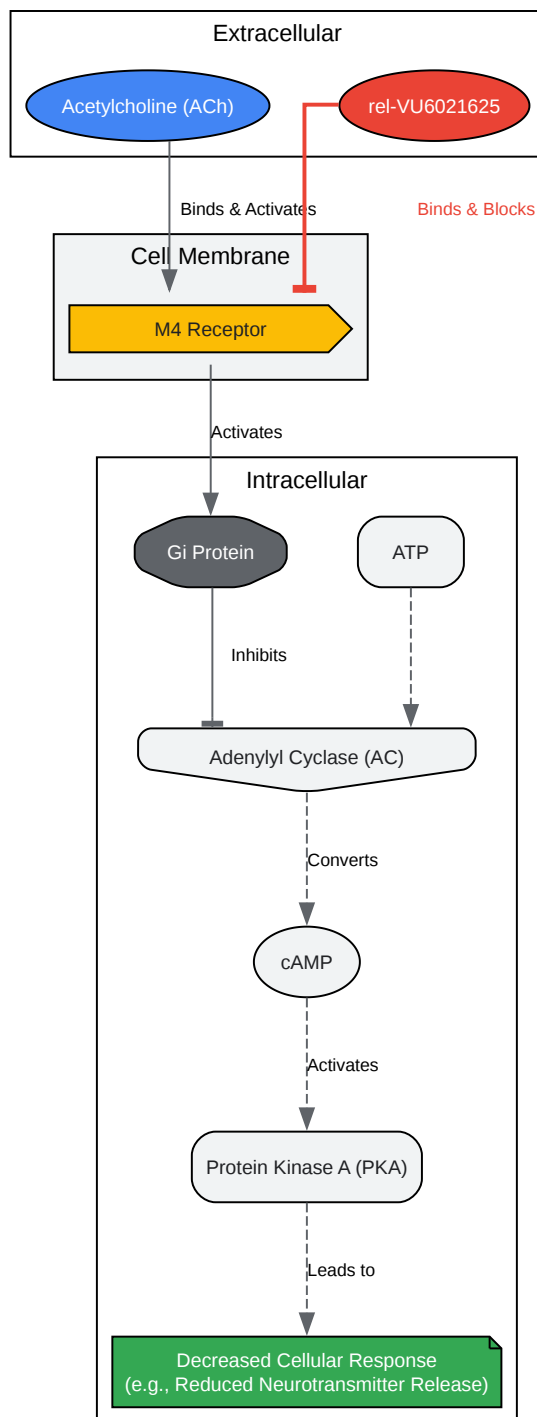
Signaling Pathway

rel-VU6021625 acts as a selective antagonist at the M4 muscarinic acetylcholine receptor. M4 receptors are G-protein coupled receptors (GPCRs) that couple to the Gi/o signaling pathway. The primary function of this pathway is inhibitory.

Mechanism of Action:

- Normal Activation: When the endogenous agonist acetylcholine (ACh) binds to the M4 receptor, it activates the associated Gi protein.
- Inhibitory Cascade: The activated G_{αi} subunit inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.
- Antagonism by **rel-VU6021625**: **rel-VU6021625** binds to the M4 receptor but does not activate it. By occupying the binding site, it blocks acetylcholine from binding and initiating the inhibitory cascade.^[8] This "disinhibition" results in adenylyl cyclase activity being restored to its basal state, thereby preventing the downstream effects of M4 receptor activation.

rel-VU6021625 Mechanism of Action

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Caption: Antagonism of the M4 receptor by **rel-VU6021625** blocks acetylcholine-mediated Gi signaling.

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